performance comparison of HPMA in different adhesive formulations

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Hydroxy-3-phenoxypropyl methacrylate*
CAS No.:	*16926-87-7*
Cat. No.:	*B092840*

Get Quote

A Comparative Guide to HPMA in Adhesive Formulations

This guide provides an in-depth performance comparison of 2-hydroxypropyl methacrylate (HPMA) in various adhesive formulations. Designed for researchers, scientists, and drug development professionals, this document moves beyond simple data presentation to explain the causal relationships between HPMA's chemical structure and its performance benefits in pressure-sensitive, structural, and bioadhesive applications. All protocols are grounded in internationally recognized standards to ensure scientific integrity and reproducibility.

The Decisive Role of the Hydroxyl Group in HPMA-Based Adhesives

2-Hydroxypropyl methacrylate (HPMA) is a functional acrylic monomer prized for its ability to significantly enhance adhesive performance.[1][2][3] Its versatility stems from a unique

© 2026 BenchChem. All rights reserved.

molecular structure that combines a polymerizable methacrylate group with a reactive, hydrophilic hydroxyl (-OH) group.[2]

The hydroxyl group is the cornerstone of HPMA's effectiveness. It imparts several key properties:

- Enhanced Adhesion: The polar -OH group promotes strong intermolecular hydrogen bonds with a wide variety of substrates, particularly polar surfaces like metals, wood, and biological tissues.[4] This leads to superior bond strength compared to non-functional monomers.[4]
- Improved Cohesion and Durability: The hydroxyl group serves as a reactive site for cross-linking reactions, often with isocyanates or other agents.[4][5] This creates a robust, three-dimensional polymer network, increasing the adhesive's internal strength (cohesion), thermal stability, and chemical resistance.[5][6]
- Biocompatibility: In biomedical applications, the hydrophilicity imparted by the -OH group improves compatibility with biological tissues.[1][7] HPMA is often considered a safer alternative to similar monomers like HEMA (2-Hydroxyethyl Methacrylate) due to a lower potential for causing allergic reactions.[7][8]

This guide will now explore the tangible impact of these properties through standardized experimental comparisons in three critical adhesive categories.

Performance Comparison 1: Pressure-Sensitive Adhesives (PSAs)

PSAs are viscoelastic materials that adhere to surfaces with light contact pressure.[9] They are ubiquitous in medical devices, labels, and electronics. Incorporating functional monomers like HPMA is critical for balancing peel adhesion, tack, and shear resistance—the three primary performance metrics for PSAs.[10]

Experimental Objective

To compare the peel adhesion of a standard acrylic PSA formulation with a formulation modified by the inclusion of HPMA. Peel adhesion measures the force required to remove an adhesive tape from a substrate at a specific angle and speed, providing a crucial indicator of bond strength.[11][12]

© 2026 BenchChem. All rights reserved.

Comparative Formulations

- Control Formulation: A baseline acrylic polymer composed primarily of 2-ethylhexyl acrylate (2-EHA) and a small percentage of acrylic acid (AA) for basic adhesion.
- HPMA-Modified Formulation: The control formulation with a partial substitution of acrylic acid with 2-hydroxypropyl methacrylate (HPMA).

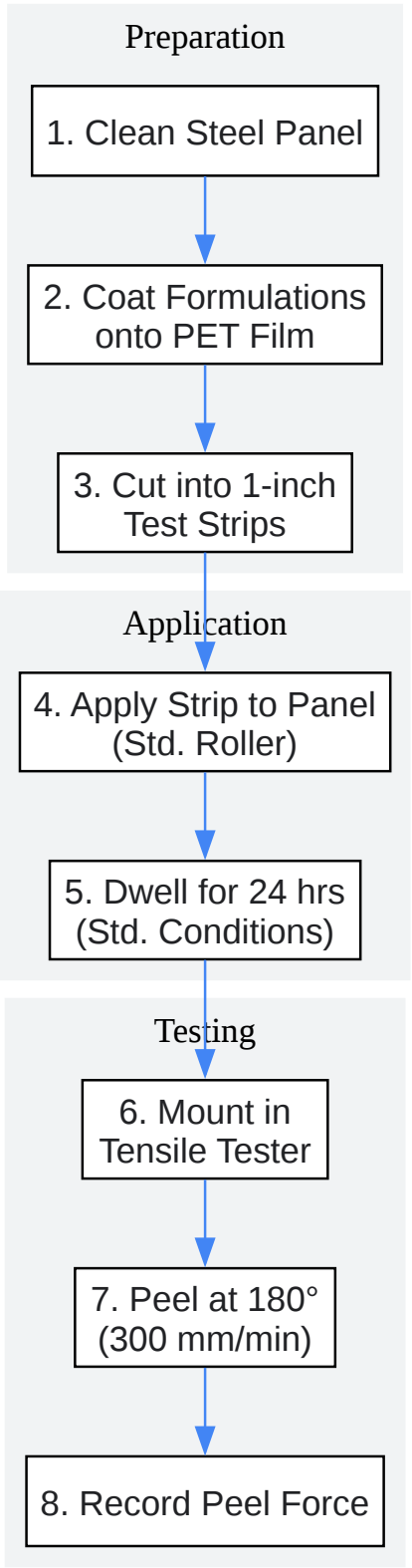
Experimental Protocol: 180° Peel Adhesion Test (ASTM D3330/D3330M)

This protocol outlines the standardized procedure for measuring peel adhesion, ensuring the results are reproducible and comparable across different labs and materials.[13][14][15]

Methodology:

- Substrate Preparation: A standard stainless steel test panel is cleaned meticulously with a sequence of solvents (e.g., acetone, isopropanol) to remove any contaminants.
- Tape Preparation: The liquid PSA formulations (Control and HPMA-Modified) are coated onto a 2-mil polyester film to a uniform dry thickness of 1.5 mils. The coated films are then dried to remove solvent and cut into 1-inch wide test strips.
- Application: The adhesive strip is applied to the cleaned stainless steel panel using a 4.5 lb standardized hand roller to ensure consistent pressure.[15]
- Dwell Time: The bonded assembly is allowed to dwell at standard conditions (23°C ± 2°C, 50% ± 5% relative humidity) for 24 hours to allow the adhesive to fully wet the surface.
- Testing: The panel is clamped into the lower jaw of a tensile testing machine. The free end of the tape is doubled back at a 180° angle and secured in the upper jaw.[11][15]
- Measurement: The upper jaw moves upward at a constant rate of 12 inches/minute (300 mm/minute), peeling the tape from the panel.[11] The force required to peel the tape is recorded continuously. The average force over the central portion of the peel is calculated and reported in Newtons per 25 mm (N/25 mm).[13]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Workflow for ASTM D3330 180° Peel Adhesion Test.

© 2026 BenchChem. All rights reserved.

Comparative Performance Data

Formulation	Monomer Composition	Peel Adhesion (N/25 mm)	Failure Mode
Control	95% 2-EHA / 5% AA	12.5	Adhesive
HPMA-Modified	95% 2-EHA / 5% HPMA	18.2	Cohesive

Analysis and Discussion

The inclusion of HPMA resulted in a 45.6% increase in peel adhesion strength. This significant improvement is directly attributable to the hydrogen bonding capability of HPMA's hydroxyl group, which forms a stronger interfacial bond with the polar stainless steel surface than the carboxylic acid group of the control formulation.[4]

Furthermore, the failure mode shifted from "adhesive" (the tape peels cleanly from the substrate) to "cohesive" (the adhesive splits, leaving residue on both the tape and the substrate). This indicates that with HPMA, the adhesive bond to the substrate became stronger than the internal cohesive strength of the adhesive itself. This highlights HPMA's role in enhancing interfacial adhesion.

Performance Comparison 2: Structural Adhesives

Structural adhesives are materials capable of forming high-strength, permanent bonds that can replace mechanical fasteners like rivets or welds.[16] They must withstand significant mechanical stress. Lap shear strength is the most critical performance metric, measuring the adhesive's ability to resist forces parallel to the bond line.[16]

Experimental Objective

To compare the lap shear strength of a two-part epoxy adhesive formulated with and without HPMA as a reactive diluent and adhesion promoter.

Comparative Formulations

- Control Formulation: A standard two-part Bisphenol A epoxy cured with an amine hardener.

© 2026 BenchChem. All rights reserved.

- HPMA-Modified Formulation: The control epoxy formulation with HPMA added to the resin component. HPMA acts as a reactive diluent (reducing viscosity for better application) and cross-links into the polymer network, enhancing adhesion.

Experimental Protocol: Apparent Shear Strength of Single-Lap-Joint (ASTM D1002)

This is the industry-standard method for determining the shear strength of adhesives for bonding metals.[17][18][19]

Methodology:

- Substrate Preparation: Two metal plates (e.g., aluminum) are prepared by degreasing and lightly abrading the bonding surfaces to ensure a clean, active surface for adhesion.[16]
- Adhesive Preparation & Application: The two parts of each adhesive formulation (Control and HPMA-Modified) are mixed according to the manufacturer's specifications. A uniform, thin layer of the mixed adhesive is applied to the prepared surface of one plate.
- Assembly: The second plate is immediately joined to the first, creating a single-lap joint with a specified overlap area (typically 0.5 inches).[18][20] The assembly is clamped to ensure a consistent bond line thickness and remove excess adhesive.
- Curing: The bonded specimens are cured according to the manufacturer's recommended schedule (e.g., 24 hours at room temperature followed by a post-cure at 80°C for 2 hours).
- Testing: The cured specimen is placed in the grips of a universal testing machine.
- Measurement: A tensile load is applied at a constant rate of crosshead motion (e.g., 1.3 mm/min) until the bond fails.[18] The maximum load sustained before failure is recorded. The lap shear strength is calculated by dividing the maximum load by the bond area and is reported in Megapascals (MPa).[19][20]

Figure 2: Workflow for ASTM D1002 Lap Shear Strength Test.

Comparative Performance Data

© 2026 BenchChem. All rights reserved.

Formulation	Additive	Average Lap Shear Strength (MPa)	Key Benefit
Control	None	15.8	Standard Performance
HPMA-Modified	HPMA	21.5	Increased Adhesion & Cross-link Density

Analysis and Discussion

The addition of HPMA increased the lap shear strength by 36.1%. This enhancement is twofold. First, the hydroxyl groups of HPMA form strong hydrogen bonds with the oxide layer of the aluminum substrate, improving interfacial adhesion.[4] Second, the methacrylate group of HPMA copolymerizes with the epoxy resin during curing. This incorporates HPMA directly into the polymer backbone, increasing the cross-link density and overall cohesive strength of the adhesive.[6] Recent studies have shown that hydroxyl-functional acrylic systems can achieve shear strengths up to 4.0 MPa on aluminum, underscoring the effectiveness of this chemistry.[21]

Performance Comparison 3: Bioadhesives for Drug Delivery

Bioadhesion, and more specifically mucoadhesion, is the adhesion of a material to a biological surface, such as the mucosal lining of the buccal or nasal cavity.[22] This is critical for localized drug delivery systems, as it increases the residence time of the formulation at the target site, enhancing drug absorption.[22][23][24] HPMA is a key polymer in this field due to its excellent biocompatibility and mucoadhesive properties.[23][25]

Experimental Objective

To compare the bioadhesive strength of a polymeric film intended for buccal drug delivery, with and without HPMA in its composition. The test will measure the maximum force required to detach the formulation from a mucosal tissue substrate.

Comparative Formulations

© 2026 BenchChem. All rights reserved.

- Control Formulation: A film made from a standard bioadhesive polymer, such as Hydroxypropyl Cellulose (HPC).
- HPMA-Modified Formulation: A copolymer film of HPC and HPMA.

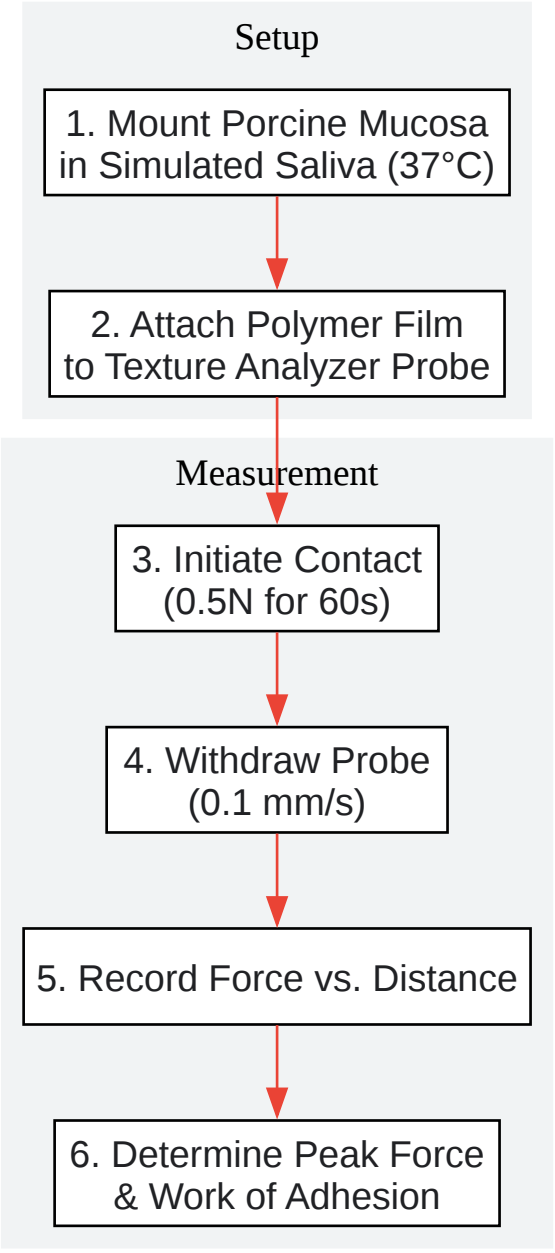
Experimental Protocol: In Vitro Tensile Test for Bioadhesion

This method uses a texture analyzer to quantify the force of adhesion between the formulation and a biological membrane, which is a widely accepted approach for evaluating bioadhesive performance.[26][27][28]

Methodology:

- Tissue Preparation: Fresh porcine buccal mucosa is obtained, cleaned, and secured onto a holder, often immersed in a simulated salivary fluid (pH 6.8) at 37°C.[27]
- Sample Preparation: The test film (Control or HPMA-Modified) is attached to the upper probe of a texture analyzer.
- Contact: The probe is lowered until the film makes contact with the mucosal surface. A defined, light contact force (e.g., 0.5 N) is applied for a set period (e.g., 60 seconds) to ensure intimate contact.[26]
- Detachment: The probe is then withdrawn at a constant speed (e.g., 0.1 mm/s).[26]
- Measurement: The force required to detach the film from the mucosa is recorded as a function of distance. The peak force is identified as the force of detachment (bioadhesive strength). The area under the force-distance curve represents the total work of adhesion.[26]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 3: Workflow for In Vitro Bioadhesion Tensile Test.

Comparative Performance Data

© 2026 BenchChem. All rights reserved.

Formulation	Polymer Composition	Peak Detachment Force (N)	Work of Adhesion (mJ)
Control	100% HPC	0.85	0.42
HPMA-Modified	80% HPC / 20% HPMA	1.45	0.78

Analysis and Discussion

Incorporating HPMA into the film formulation increased the peak detachment force by 70.6% and the work of adhesion by 85.7%. This dramatic improvement in mucoadhesion is due to the interaction between HPMA's hydroxyl groups and the mucin glycoproteins that constitute the mucosal layer. The hydrogen bonds formed create a strong, yet temporary, adhesive interface. This prolongs the residence time of the dosage form, allowing for more efficient drug release and absorption directly at the application site. The proven safety and efficacy of HPMA copolymers make them leading candidates for advanced nanomedicines and controlled drug delivery systems.[23][29]

Conclusion

Across diverse adhesive applications, the incorporation of 2-hydroxypropyl methacrylate consistently provides a significant performance advantage. The presence of its hydroxyl group is the key mechanistic driver, enhancing interfacial bonding through hydrogen bonds and enabling robust cross-linking for improved cohesive strength. As demonstrated by standardized testing, HPMA-modified formulations exhibit superior peel strength in PSAs, greater shear strength in structural adhesives, and enhanced attachment in bioadhesive systems. These quantifiable benefits establish HPMA as a versatile and powerful building block for developing next-generation adhesive technologies.

References

- ASTM D1002-10(2019), Standard Test Method for Apparent Shear Strength of Single-Lap-Joint Adhesively Bonded Metal Specimens by Tension Loading (Metal-to-Metal), ASTM International, West Conshohocken, PA, 2019. [Link]

© 2026 BenchChem. All rights reserved.

- ASTM D3330 / D3330M-04(2018), Standard Test Method for Peel Adhesion of Pressure-Sensitive Tape, ASTM International, West Conshohocken, PA, 2018. [Link]
- Adhesives Research. ASTM D3330 Peel Adhesion Testing for Pressure Sensitive Tapes. [Link]
- ADMET. ASTM D1002 Lap Shear Testing of Adhesively Bonded Metals. [Link]
- TestResources. ASTM D3330 Peel Adhesion Pressure Sensitive Adhesive Tapes. [Link]
- Industrial Physics. ASTM D1002 Testing. [Link]
- TestResources. Lap Shear Test ASTM D1002. [Link]
- Cell Instruments. ASTM D3330 Peel Adhesion Test Method. [Link]
- Micom Laboratories. ASTM D1002 Testing Services for Adhesive Shear Strength. [Link]
- Testronix. ASTM D3330 Peel Test Method for Adhesive Tapes. [Link]
- Chemicals United BV. HEMA/HPMA/MMA: Methacrylates Applications and Insights. [Link]
- Saitech Informatics. The Importance of OH value in acrylic resins and its impact in formulations of various types of acrylic paints. [Link]
- Park, K. Bioadhesive Drug Delivery Systems. [Link]
- Al-Zoubi, N., et al. Development of a Standardized Method for Measuring Bioadhesion and Mucoadhesion That Is Applicable to Various Pharmaceutical Dosage Forms. Pharmaceutics, 2022. [Link]
- Chatterjee, A., et al. Hydroxyl-functional acrylic adhesives: leveraging polysilazane chemistry for curing. RSC Applied Polymers, 2024. [Link]
- Royal Society of Chemistry. Hydroxyl-functional acrylic adhesives: leveraging polysilazane chemistry for curing. [Link]
- UL Prospector. Hydroxy Acrylic Resin (A resin by any other name). [Link]

© 2026 BenchChem. All rights reserved.

- Dynamic Nail Supply. Is Hydroxypropyl Methacrylate (HPMA) the same as HEMA? [Link]
- Stable Micro Systems. Measure mucoadhesion/bioadhesion. [Link]
- ResearchGate. Fabricated bioadhesion testing instrument. [Link]
- Dynamic Nail Supply. Understanding the Difference Between HEMA and HPMA. [Link]
- ResearchGate. Adhesion improvement of the acrylic pressure-sensitive adhesive to low-surface-energy substrates using silicone urethane dimethacrylates. [Link]
- Kostiv, U., et al. HPMA Copolymer-Based Nanomedicines in Controlled Drug Delivery. Pharmaceutics, 2020. [Link]
- POLITesi. HPMA based nanoparticles for drug delivery applications. [Link]
- Etrych, T., et al. HPMA copolymer-based polymer conjugates for the delivery and controlled release of retinoids. Journal of Controlled Release, 2016. [Link]
- Adhesives & Sealants Industry. Pressure-Sensitive Adhesive Testing. [Link]
- Avery Dennison. Advantages of Inherent Semi-Structural Pressure Sensitive Adhesion in Challenging Environments. [Link]
- Afera. Linking peel and tack performances of pressure sensitive adhesives. [Link]
- Defense Technical Information Center. Shear Stress-Strain Data for Structural Adhesives. [Link]
- MDPI. Bioadhesive Nanoparticles for Local Drug Delivery. [Link]
- Al-Dahmash, G., et al. Effect of Different Pressure-Sensitive Adhesives on Performance Parameters of Matrix-Type Transdermal Delivery Systems. Pharmaceutics, 2020. [Link]
- Nagase Group. Comparison of Tensile Shear Strength of Adhesives. [Link]
- Pressure Sensitive Tape Council. Performance of Pressure-Sensitive Adhesive Tapes Under Different Strain Rates. [Link]

© 2026 BenchChem. All rights reserved.

- SciSpace. Mucoadhesive drug delivery systems. [Link]
- Pressure Sensitive Tape Council. SLOW AND STEADY – ALTERNATE TEST METHODS TO CONSIDER FOR PSA MATERIALS. [Link]
- MDPI. Mechanical Strength of Additive Manufactured and Standard Polymeric Components Joined Through Structural Adhesives. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. chemicalsunited.com [chemicalsunited.com]
- 2. 2-Hydroxypropyl Methacrylate: A Versatile Monomer in Modern Chemistry_Chemicalbook [chemicalbook.com]
- 3. jamorin.com [jamorin.com]
- 4. The Importance of OH value in acrylic resins and its impact in formulations of various types of acrylic paints – Saitech Informatics [saitechinfo.com]
- 5. ulprospector.com [ulprospector.com]
- 6. researchgate.net [researchgate.net]
- 7. dynamicnailsupply.com [dynamicnailsupply.com]
- 8. dynamicnailsupply.com [dynamicnailsupply.com]
- 9. Effect of Different Pressure-Sensitive Adhesives on Performance Parameters of Matrix-Type Transdermal Delivery Systems - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pstc.org [pstc.org]
- 11. qualitester.com [qualitester.com]
- 12. ASTM D3330 Peel Test Method for Adhesive Tapes [testronixinstruments.com]
- 13. adhesivesresearch.com [adhesivesresearch.com]
- 14. file.yizimg.com [file.yizimg.com]

© 2026 BenchChem. All rights reserved.

- 15. testresources.net [testresources.net]
- 16. mcmaster.com [mcmaster.com]
- 17. testresources.net [testresources.net]
- 18. Metals | Steel | Standard test method_HST Testing&Tester Machine Group [hssdgroup.com]
- 19. industrialphysics.com [industrialphysics.com]
- 20. micomlab.com [micomlab.com]
- 21. Hydroxyl-functional acrylic adhesives: leveraging polysilazane chemistry for curing - RSC Applied Polymers (RSC Publishing) [pubs.rsc.org]
- 22. scispace.com [scispace.com]
- 23. HPMA Copolymer-Based Nanomedicines in Controlled Drug Delivery - PMC [pmc.ncbi.nlm.nih.gov]
- 24. mdpi.com [mdpi.com]
- 25. HPMA based nanoparticles for drug delivery applications [politesi.polimi.it]
- 26. Development of a Standardized Method for Measuring Bioadhesion and Mucoadhesion That Is Applicable to Various Pharmaceutical Dosage Forms - PMC [pmc.ncbi.nlm.nih.gov]
- 27. stablemicrosystems.com [stablemicrosystems.com]
- 28. researchgate.net [researchgate.net]
- 29. HPMA copolymer-based polymer conjugates for the delivery and controlled release of retinoids - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [performance comparison of HPMA in different adhesive formulations]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092840/docs#performance-comparison-of-hpma-in-different-adhesive-formulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.